

Pterin-6-carboxylic acid solubility and stability in different solvents.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pterin-6-carboxylic acid

Cat. No.: B074827

[Get Quote](#)

Pterin-6-carboxylic Acid: A Technical Guide to Solubility and Stability

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility and stability of **pterin-6-carboxylic acid** in various solvents. The information is compiled from scientific literature and technical datasheets to support research and development activities involving this compound.

Executive Summary

Pterin-6-carboxylic acid, a key photodegradation product of folic acid, exhibits low solubility in aqueous solutions at neutral and acidic pH, with significantly increased solubility under alkaline conditions. It is also sparingly soluble in polar organic solvents. The solid form of **pterin-6-carboxylic acid** is stable at room temperature for extended periods, while its stability in solution is influenced by factors such as pH, temperature, and exposure to light. This guide provides quantitative solubility and stability data where available, alongside detailed experimental protocols for characterization.

Solubility Profile

The solubility of **pterin-6-carboxylic acid** is a critical parameter for its handling, formulation, and use in experimental settings. The compound is generally characterized by its poor solubility in water and many common organic solvents.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **pterin-6-carboxylic acid**.

Solvent System	Temperature	pH	Solubility	Citation
Water	Not Specified	Neutral	Practically Insoluble	[1]
Water (Calculated)	Not Specified	Not Specified	$\log_{10}WS = -0.91$ mol/L	[2][3]
0.01 M Sodium Hydroxide	22°C	~11.0	0.2 g / 100 g (2 mg/mL)	[1]
Dimethyl Sulfoxide (DMSO)	Not Specified	7.0 (Adjusted)	1.92 mg/mL	[4]

Note: The solubility in DMSO requires ultrasonication and pH adjustment with 1 M HCl to achieve the stated concentration.[4]

Qualitative Solubility Information

Solvent	Solubility Description	Citation
Methanol	Soluble	[5]
Ethanol	May dissolve	[6]
Dimethylformamide (DMF)	May dissolve	[6]
Aqueous Acid	Very Slightly Soluble	[7]
Aqueous Base (Heated)	Very Slightly Soluble	[7]

While described as "soluble" in methanol, specific quantitative data (e.g., mg/mL) is not readily available in the reviewed literature.

Stability Profile

Understanding the stability of **pterin-6-carboxylic acid** is essential for accurate experimental results and for defining appropriate storage and handling conditions.

Solid-State Stability

Condition	Duration	Observation	Citation
Room Temperature	3 months	Very stable, no change in purity observed. Not hygroscopic.	[1]

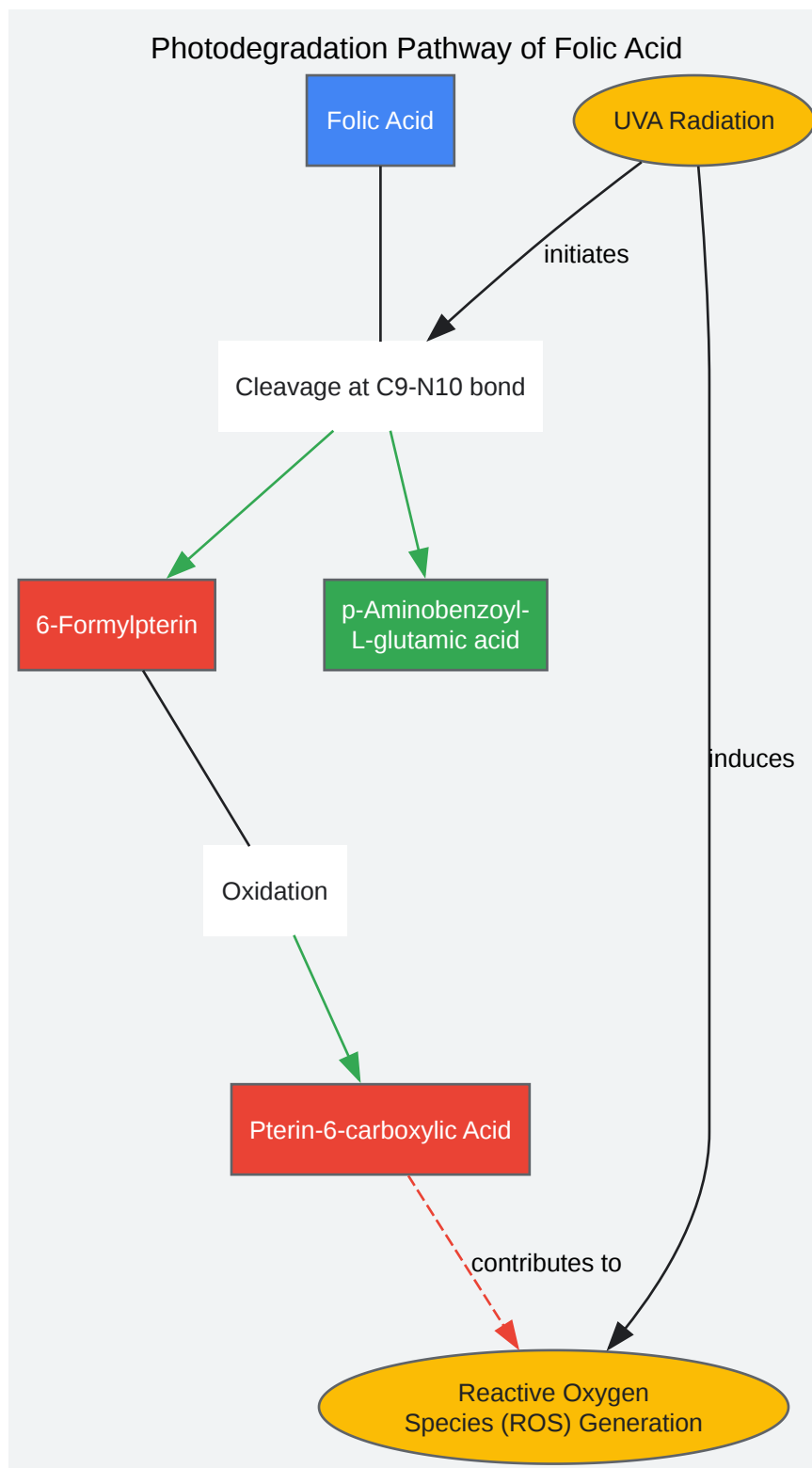
Solution-State Stability

Solvent/System	Concentration	Condition	Duration	Degradation	Citation
Not Specified	1 mM	Room Temperature	10 days	0.6%	[1]
In Solvent	Not Specified	-20°C (Protected from light)	1 month	Not Specified	[4]
In Solvent	Not Specified	-80°C (Protected from light)	6 months	Not Specified	[4]

General recommendations are to protect solutions of **pterin-6-carboxylic acid** from light.[6]
The stability of pterins is known to be significantly affected by light and temperature.

Biological Context and Signaling Pathways

Pterin-6-carboxylic acid is a significant molecule in the context of folate metabolism and photodegradation. It is formed from the UV irradiation of folic acid, a process that involves the generation of reactive oxygen species (ROS).



[Click to download full resolution via product page](#)

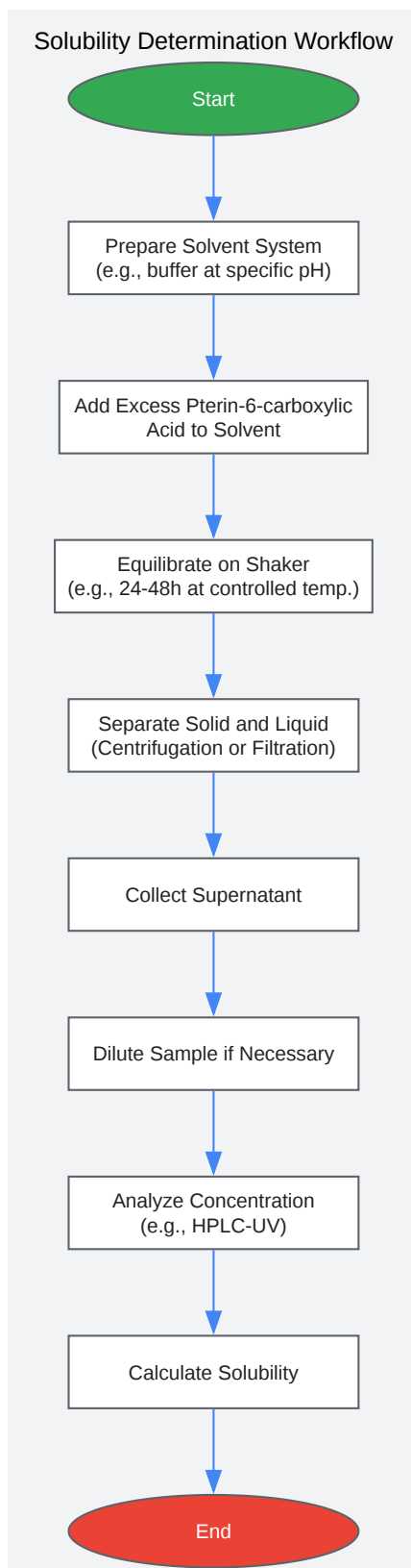
Caption: Folic Acid Photodegradation Pathway.

Experimental Protocols

The following sections detail standardized protocols for determining the solubility and stability of **pterin-6-carboxylic acid**.

Protocol for Solubility Determination (Shake-Flask Method)

This protocol is based on the widely accepted shake-flask method for determining equilibrium solubility.



[Click to download full resolution via product page](#)

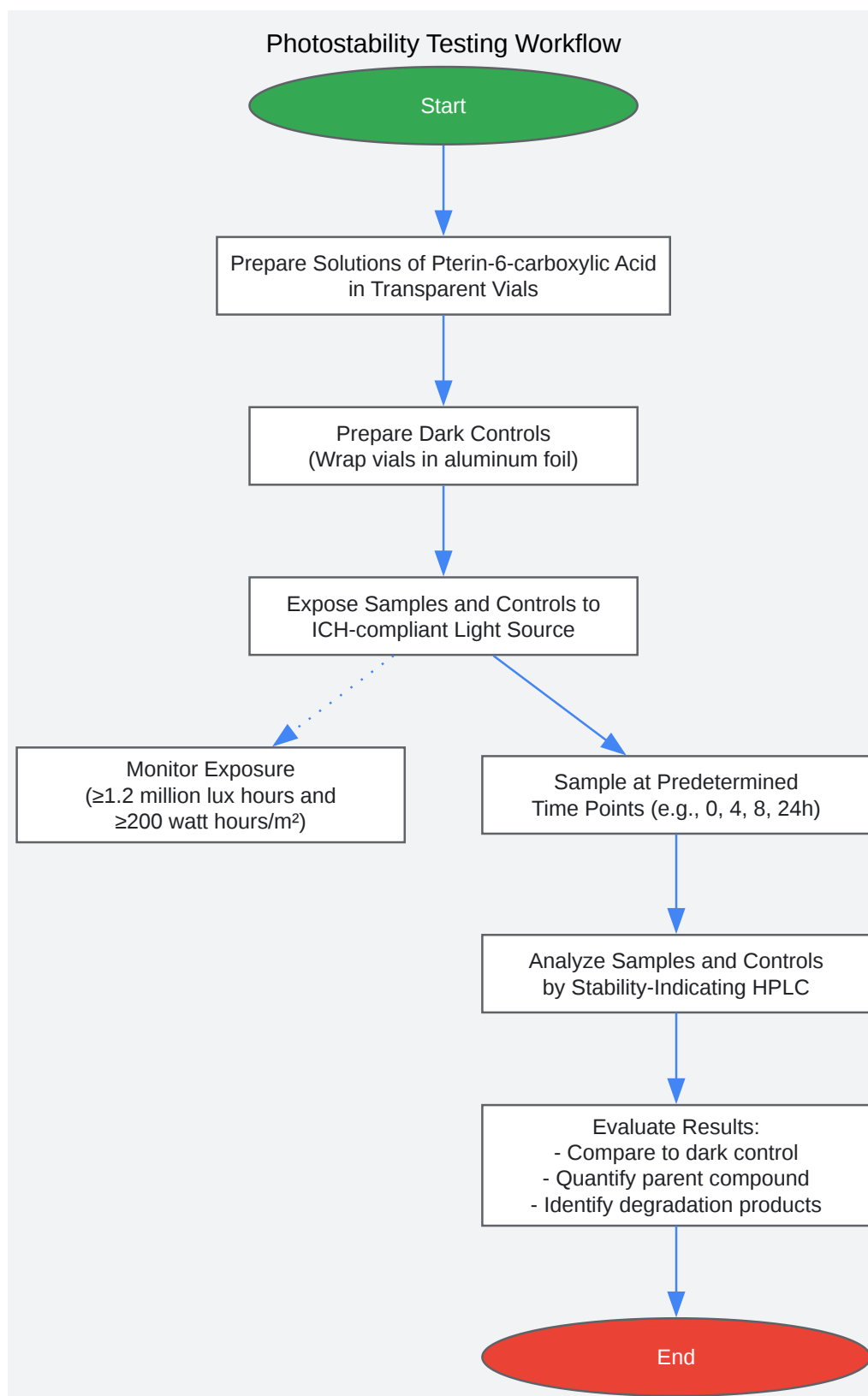
Caption: Solubility Determination Workflow.

Methodology:

- **Preparation of Solvent System:** Prepare the desired solvent (e.g., phosphate buffer at a specific pH, methanol, ethanol).
- **Addition of Solute:** Add an excess amount of solid **pterin-6-carboxylic acid** to a known volume of the solvent in a sealed container (e.g., glass vial). The amount should be sufficient to ensure that undissolved solid remains after equilibration.
- **Equilibration:** Place the container in a shaker bath at a constant, controlled temperature (e.g., 25°C or 37°C). Agitate the mixture for a sufficient period to reach equilibrium (typically 24 to 48 hours).
- **Phase Separation:** After equilibration, separate the undissolved solid from the saturated solution. This can be achieved by centrifugation at a high speed (e.g., 14,000 rpm for 15 minutes) or by filtration using a chemically inert filter (e.g., 0.22 µm PTFE syringe filter).
- **Sample Collection and Dilution:** Carefully collect an aliquot of the clear supernatant. If the solution is highly concentrated, dilute it with the appropriate solvent to bring it within the linear range of the analytical method.
- **Quantification:** Determine the concentration of **pterin-6-carboxylic acid** in the diluted sample using a validated analytical method, such as HPLC-UV.
- **Calculation:** Calculate the solubility by correcting for the dilution factor. Express the result in appropriate units (e.g., mg/mL, µg/mL, or M).

Protocol for Stability Assessment (Photostability)

This protocol is adapted from ICH Q1B guidelines for photostability testing.



[Click to download full resolution via product page](#)

Caption: Photostability Testing Workflow.

Methodology:

- **Sample Preparation:** Prepare a solution of **pterin-6-carboxylic acid** in the desired solvent system at a known concentration. Place the solution in a chemically inert, transparent container (e.g., quartz or borosilicate glass vial).
- **Control Preparation:** Prepare a "dark control" sample by wrapping an identical vial with aluminum foil to protect it completely from light.
- **Exposure:** Place the sample and the dark control in a photostability chamber equipped with a light source that meets ICH Q1B guidelines (e.g., a combination of cool white fluorescent and near-UV lamps).
- **Exposure Conditions:** Expose the samples to an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours per square meter.
- **Sampling:** Withdraw aliquots from both the exposed sample and the dark control at predetermined time intervals.
- **Analysis:** Analyze the aliquots using a validated stability-indicating HPLC method to determine the concentration of **pterin-6-carboxylic acid**. The method should be able to separate the parent compound from any potential degradation products.
- **Data Evaluation:** Compare the concentration of **pterin-6-carboxylic acid** in the exposed sample to that in the dark control at each time point. A significant loss of the parent compound in the exposed sample compared to the control indicates photolability. Calculate the degradation rate and identify and quantify any major photodegradants if possible.

Analytical Method: HPLC-UV for Quantification

The following HPLC method is suitable for the quantification of **pterin-6-carboxylic acid** in solubility and stability studies.

Table of HPLC Parameters

Parameter	Specification
Column	Waters Spherisorb S5-ODS 1, 4.6 x 150 mm
Mobile Phase	50 mM Ammonium Phosphate ((NH ₄)H ₂ PO ₄), pH 3.0
Flow Rate	2 mL/min
Detection	UV at 254 nm
Injection Volume	20 µL
Column Temp.	Ambient
Sample Diluent	Mobile Phase or 0.01 M NaOH

This method is based on the conditions provided in the Schircks Laboratories datasheet.^[1] Method validation (linearity, accuracy, precision, selectivity) should be performed prior to use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. schircks.ch [schircks.ch]
- 2. Pterin-6-carboxylic acid (CAS 948-60-7) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 3. chemeo.com [chemeo.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. bioaustralis.com [bioaustralis.com]
- 6. Pterin-6-carboxylic acid (2-amino-1,4-dihydro-4-oxopterine-6-carboxylic acid) | Others 12 | 948-60-7 | Invivochem [invivochem.com]
- 7. Pterin-6-carboxylic acid | 948-60-7 [chemicalbook.com]

- To cite this document: BenchChem. [Pterin-6-carboxylic acid solubility and stability in different solvents.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074827#pterin-6-carboxylic-acid-solubility-and-stability-in-different-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com